

Application Note: Quantitative Analysis of Triforine in Soil Matrices

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Compound of Interest

Compound Name:	Triforine
CAS No.:	37273-84-0
Cat. No.:	B15581561

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Abstract

This application note provides a detailed protocol for the quantitative analysis of the fungicide **Triforine** in soil matrices. The methodology is based on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation technique, followed by analysis using either Gas Chromatography with an Electron Capture Detector (GC-ECD) or Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). This document includes comprehensive experimental protocols, data presentation in tabular format, and visual workflows to guide researchers in achieving accurate and reproducible results.

Introduction

Triforine is a systemic fungicide used to control a variety of fungal diseases on fruits, vegetables, and ornamental plants.^[1] Its potential persistence and accumulation in soil necessitate reliable and sensitive analytical methods for environmental monitoring and risk assessment. This application note outlines a robust workflow for the extraction, cleanup, and quantification of **Triforine** in complex soil matrices.

Chemical and Physical Properties of **Triforine**:

Property	Value	Reference
Chemical Name	N,N'-[piperazine-1,4-diylbis[(trichloromethyl)methylene]]diformamide	[2]
Molecular Formula	C10H14Cl6N4O2	[2]
Molecular Weight	434.96 g/mol	[2]
Water Solubility	~30 mg/L at room temperature	[2]
Log Kow	2.2	[1]
Half-life in soil	Reported as 19 days	[2]

Triforine is stable at temperatures up to 180°C but decomposes in aqueous solutions when exposed to UV or daylight. It also decomposes in strongly acidic or alkaline media.[2]

Analytical Approaches

Two primary analytical techniques are presented for the determination of **Triforine** in soil extracts:

- Gas Chromatography with Electron Capture Detector (GC-ECD): A reliable and cost-effective method suitable for routine monitoring. This method often involves a derivatization step where **Triforine** is converted to a more volatile compound. A previously described method for **Triforine** analysis involves its degradation by heating with dilute sulfuric acid to form chloral hydrate, which is then determined by GC-ECD.[1]
- Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS): Offers high selectivity and sensitivity, enabling direct analysis of the parent compound with minimal sample manipulation. This is the preferred method for confirmatory analysis and achieving very low detection limits.

Experimental Protocols

The QuEChERS method is a streamlined approach for extracting pesticides from food and environmental matrices.[3] The following is a generalized protocol adapted for soil samples.

Materials:

- Homogenized soil sample
- Acetonitrile (ACN), HPLC grade
- Magnesium sulfate (MgSO₄), anhydrous
- Sodium chloride (NaCl)
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- 50 mL polypropylene centrifuge tubes
- 15 mL polypropylene centrifuge tubes for dSPE
- High-speed centrifuge
- Vortex mixer

Protocol:

- Extraction:
 1. Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.
 2. Add 10 mL of acetonitrile.
 3. Vortex vigorously for 1 minute to ensure thorough mixing.
 4. Add 4 g of anhydrous MgSO₄ and 1 g of NaCl.
 5. Immediately cap and shake vigorously for 1 minute.
 6. Centrifuge at ≥ 4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (dSPE) Cleanup:

1. Transfer a 1 mL aliquot of the acetonitrile supernatant to a 15 mL dSPE tube containing 150 mg of anhydrous MgSO₄, 50 mg of PSA, and 50 mg of C18.
2. Vortex for 30 seconds.
3. Centrifuge at ≥4000 rpm for 5 minutes.
4. The resulting supernatant is ready for analysis.

A study on the dissipation and residue of **Triforine** in strawberry and soil utilized GC-ECD for quantification.[4]

Instrumentation:

- Gas Chromatograph equipped with an Electron Capture Detector (GC-ECD)
- Column: Capillary column suitable for pesticide analysis (e.g., DB-5ms)

Typical GC Conditions:

Parameter	Value
Injector Temperature	250 °C
Oven Program	Initial 150°C (hold 1 min), ramp to 270°C at 10°C/min (hold 5 min)
Detector Temperature	300 °C
Carrier Gas	Nitrogen, high purity
Flow Rate	1.0 mL/min

Instrumentation:

- Liquid Chromatograph coupled to a tandem Mass Spectrometer with an electrospray ionization (ESI) source.
- Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm)

Typical LC Conditions:

Parameter	Value
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile with 0.1% formic acid
Gradient	5% B to 95% B over 10 minutes, hold for 2 minutes, then re-equilibrate
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

Typical MS/MS Conditions (Positive ESI Mode):

- Ion Source: Electrospray Ionization (ESI), Positive Mode
- Capillary Voltage: 3.5 kV
- Source Temperature: 150 °C
- Desolvation Temperature: 350 °C
- Collision Gas: Argon

MRM Transitions for **Triforine** (Hypothetical - requires empirical determination):

Precursor Ion (m/z)	Product Ion 1 (m/z)	Collision Energy (eV)	Product Ion 2 (m/z)	Collision Energy (eV)
435.0	[To be determined]	[To be determined]	[To be determined]	[To be determined]

Note: The specific MRM transitions and collision energies for **Triforine** should be optimized by direct infusion of a standard solution into the mass spectrometer.

Quantitative Data

The following tables summarize the validation data for the analysis of **Triforine** in soil based on the GC-ECD method.[4]

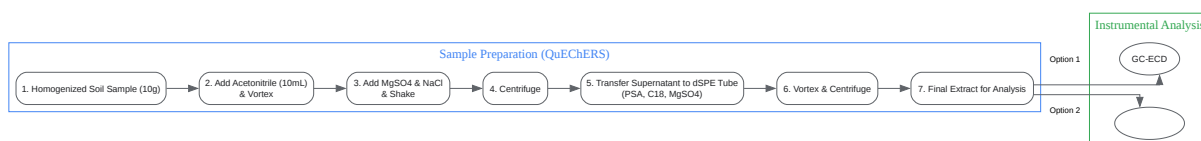
Table 1: Method Validation Data for **Triforine** in Soil by GC-ECD[4]

Parameter	Result
Linearity (mg/kg)	0.01 - 1.0
Correlation Coefficient (r ²)	> 0.99
Limit of Quantification (LOQ) (mg/kg)	0.01

Table 2: Recovery and Precision Data for **Triforine** in Soil by GC-ECD[4]

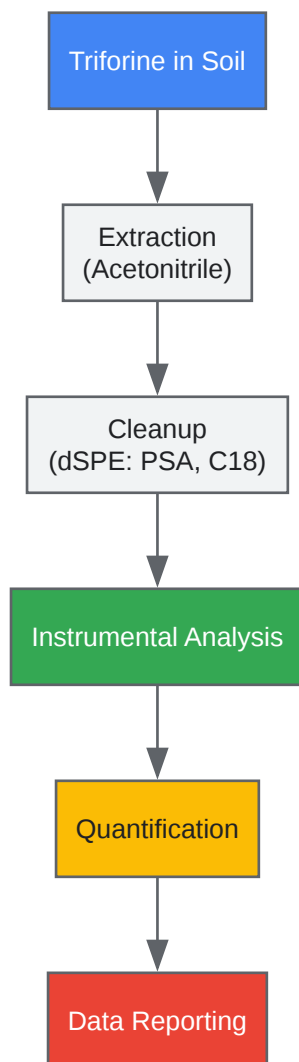
Spiking Level (mg/kg)	Average Recovery (%)	Relative Standard Deviation (RSD) (%)
0.01	83.82 - 103.01	3.89 - 4.36
0.1	85.20 - 101.50	2.50 - 4.10
1.0	88.90 - 99.80	1.80 - 3.50

Visualizations



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Caption: Experimental workflow for the analysis of **Triforine** in soil.



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Caption: Logical steps in the quantitative analysis of **Triforine**.

Conclusion

The described methodologies provide a reliable framework for the quantitative analysis of **Triforine** in soil matrices. The QuEChERS sample preparation method is efficient and robust, while both GC-ECD and LC-MS/MS offer excellent analytical performance. The choice of the analytical instrument will depend on the specific requirements of the study, such as the desired

level of sensitivity and the need for confirmatory data. The provided protocols and validation data serve as a valuable resource for researchers involved in environmental monitoring and pesticide residue analysis.

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References

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- To cite this document: BenchChem. [Application Note: Quantitative Analysis of Triforine in Soil Matrices]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15581561/docs#application-note-quantitative-analysis-of-triforine-in-soil-matrices\]](https://www.benchchem.com/product/b15581561/docs#application-note-quantitative-analysis-of-triforine-in-soil-matrices)

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